

stability of Boc-Pra-OH under different conditions

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Compound of Interest

Compound Name:	(S)-2-((tert-butoxycarbonyl)amino)pent-4-ynoic acid
CAS No.:	63039-48-5
Cat. No.:	B558219

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An In-depth Technical Guide on the Stability of Boc-Pra-OH Under Various Conditions

Part 1: Introduction

Overview of Boc-Pra-OH

N-tert-butyloxycarbonyl-L-propargylglycine (Boc-Pra-OH) is a non-proteinogenic amino acid that has emerged as a valuable building block in modern chemical biology and drug discovery. [1][2] Its structure incorporates two key features: the tert-butyloxycarbonyl (Boc) protecting group on the α -amino group and a terminal alkyne functionality in the side chain. The Boc group offers temporary protection of the amine, which is crucial for controlled, sequential peptide synthesis.[3] This protection is readily removed under acidic conditions, allowing for the elongation of a peptide chain. The propargyl group, with its terminal alkyne, provides a reactive handle for various chemical modifications, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." [2][4] This bioorthogonal reaction enables the efficient and specific conjugation of peptides containing Boc-Pra-OH to a wide array of molecules, including fluorescent probes, imaging agents, and drug delivery systems.[4]

Caption: Chemical structure of Boc-Pra-OH.

The Critical Role of Stability in Drug Development

A thorough understanding of a molecule's stability is a fundamental prerequisite for its successful development as a therapeutic agent. Stability studies are integral to ensuring the quality, efficacy, and safety of a drug substance and its corresponding drug product throughout their lifecycle.^[5] Forced degradation studies, where the molecule is exposed to stress conditions such as acid, base, heat, light, and oxidation, are essential for identifying potential degradation products and elucidating degradation pathways.^{[6][7]} This information is critical for the development of stability-indicating analytical methods, which are capable of separating the intact molecule from its degradation products, and for establishing appropriate storage and handling conditions.^{[4][8]} For a molecule like Boc-Pra-OH, which is often a key intermediate in the synthesis of more complex bioactive molecules, ensuring its stability is paramount to the quality and purity of the final product.

Scope of the Guide

This technical guide provides a comprehensive overview of the stability of Boc-Pra-OH under a variety of conditions. It will delve into the known and predicted degradation pathways under acidic, basic, oxidative, and thermal stress. Furthermore, this guide will offer recommendations for the proper storage and handling of Boc-Pra-OH and will detail the analytical methodologies required for its stability assessment. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to confidently work with this versatile amino acid derivative.

Part 2: Chemical Stability Profile of Boc-Pra-OH

General Stability Considerations

The stability of Boc-Pra-OH is primarily governed by the chemical properties of its two key functional moieties: the acid-labile Boc protecting group and the reactive propargyl side chain. The Boc group is notoriously sensitive to acidic conditions, which is the basis for its widespread use as a temporary protecting group in peptide synthesis.^[3] Conversely, it is generally stable to basic and nucleophilic conditions.^[9] The terminal alkyne of the propargyl group, while a versatile handle for click chemistry, also has the potential to undergo reactions under certain

conditions. A comprehensive stability assessment must therefore consider the potential degradation of both of these groups.

Stability Under Acidic Conditions

Mechanism of Boc Deprotection

The primary degradation pathway for Boc-Pra-OH under acidic conditions is the cleavage of the Boc protecting group. This reaction is typically carried out using strong acids such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in an organic solvent.[10] The mechanism involves protonation of the carbonyl oxygen of the carbamate, followed by the loss of the stable tert-butyl cation and the formation of a carbamic acid intermediate. This intermediate is unstable and spontaneously decarboxylates to yield the free amine of propargylglycine (H-Pra-OH) and carbon dioxide.[3]



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Caption: Acid-catalyzed degradation pathway of Boc-Pra-OH.

A potential side reaction during acid-catalyzed deprotection is the alkylation of nucleophilic residues by the liberated tert-butyl cation. This can be mitigated by the addition of scavengers, such as triisopropylsilane (TIS), to the reaction mixture.[10] The kinetics of Boc deprotection can exhibit a second-order dependence on the acid concentration, meaning the rate of cleavage can be significantly influenced by the acid strength and concentration.[11]

Impact on the Propargyl Side Chain

The propargyl group is generally considered to be stable under the acidic conditions typically employed for Boc deprotection.[10] The carbon-carbon triple bond is not susceptible to cleavage by common acids like TFA and HCl under standard deprotection protocols. However, prolonged exposure to very harsh acidic conditions could potentially lead to side reactions of the alkyne, although this is not a common observation during routine Boc removal.

Forced Degradation Insights

A forced degradation study of Boc-Pra-OH under acidic conditions (e.g., 0.1 M HCl at elevated temperature) would be expected to show the primary degradation product as H-Pra-OH. The extent of degradation would be dependent on the acid concentration, temperature, and duration of exposure.

Stability Under Basic Conditions

Boc Group Stability

The Boc group is known for its high stability under basic and nucleophilic conditions.[3][9] This orthogonality to base-labile protecting groups, such as the Fmoc group, is a key feature that allows for its use in complex synthetic strategies. Therefore, under typical basic conditions encountered in a laboratory setting (e.g., exposure to amine bases, mild aqueous base), the Boc group of Boc-Pra-OH is expected to remain intact.

Propargyl Side Chain Reactivity

While the terminal alkyne of the propargyl group is generally stable, it can undergo certain reactions under strongly basic conditions. For instance, isomerization of the terminal alkyne to an internal alkyne or an allene is a possibility, particularly in the presence of strong bases and at elevated temperatures. However, such reactions typically require more forcing conditions than are usually encountered during standard handling and storage.

Forced Degradation Insights

In a forced degradation study under basic conditions (e.g., 0.1 M NaOH at elevated temperature), Boc-Pra-OH is expected to exhibit significantly greater stability compared to acidic conditions. Minimal to no degradation of the Boc group is anticipated. Any observed degradation would likely be attributed to reactions of the propargyl side chain, although this would likely require harsh conditions.

Stability Under Oxidative Stress

Potential Oxidation Sites

The propargylglycine side chain is the most likely site of oxidation in the Boc-Pra-OH molecule. The carbon-carbon triple bond can be susceptible to oxidation by strong oxidizing agents.

Insights from Propargylglycine Oxidation

Studies on the enzymatic oxidation of propargylglycine have shown that the side chain can be converted into reactive intermediates.^{[12][13]} For example, enzymatic oxidation can lead to the formation of 2-amino-4-hydroxy-2,4-pentadienoate γ -lactone.^[12] While these studies involve enzymatic catalysis, they provide valuable insight into the potential reactivity of the propargyl side chain in an oxidative environment.

Forced Degradation with Oxidizing Agents

A forced degradation study using a common oxidizing agent such as hydrogen peroxide (H_2O_2) would be necessary to fully assess the oxidative stability of Boc-Pra-OH. Potential degradation products could include various oxidized forms of the propargyl side chain.

Thermal Stability

General Considerations

Boc-Pra-OH, like many organic molecules, will degrade at sufficiently high temperatures. The thermal stability will depend on the specific conditions, including the temperature, duration of heating, and the physical state of the compound (solid or in solution).

Thermal Boc Deprotection

It is important to note that the Boc group can be removed thermally, without the need for an acid catalyst.^{[14][15]} This typically requires high temperatures (e.g., $>150\text{ }^\circ\text{C}$), and the rate of deprotection is influenced by the solvent.^{[14][15]} Therefore, prolonged exposure of Boc-Pra-OH to high temperatures could lead to the formation of H-Pra-OH.

Forced Degradation Under Thermal Stress

A forced degradation study under thermal stress (e.g., heating the solid compound or a solution at a high temperature) would be expected to show the formation of H-Pra-OH as a primary degradation product due to thermal Boc deprotection. At very high temperatures, further degradation of the molecule could occur.

Photostability

General Principles

Photostability testing is a critical component of forced degradation studies and is mandated by regulatory agencies.^[5] Molecules that absorb light in the UV-visible range are more susceptible to photodegradation. Boc-Pra-OH does not possess strong chromophores that absorb significantly in the near-UV or visible regions, suggesting it is likely to have good photostability.

Forced Degradation Under Light Exposure

A formal photostability study, conducted according to ICH Q1B guidelines, would be required to confirm the photostability of Boc-Pra-OH. This would involve exposing the compound to a specified intensity of UV and visible light. It is anticipated that Boc-Pra-OH would show minimal degradation under these conditions.

Part 3: Recommended Storage and Handling

Storage Conditions

Based on the chemical properties and potential degradation pathways of Boc-Pra-OH, the following storage conditions are recommended to ensure its long-term stability:

- **Temperature:** Store at or below -20°C.^{[16][17]} Lower temperatures will slow down potential degradation processes.
- **Atmosphere:** Store under an inert atmosphere (e.g., argon or nitrogen) to minimize the risk of oxidation.
- **Moisture:** Keep the container tightly sealed to protect from moisture, which could potentially contribute to hydrolysis, especially if acidic or basic impurities are present.
- **Light:** Although expected to be photostable, it is good practice to store the compound protected from light.

Handling Procedures

To maintain the integrity of Boc-Pra-OH during laboratory use, the following handling procedures are recommended:

- **Avoid Strong Acids:** Do not expose Boc-Pra-OH to acidic conditions unless Boc deprotection is intended. Be mindful of the pH of solutions and reagents used.
- **Use Anhydrous Solvents:** When dissolving Boc-Pra-OH for reactions where the Boc group should remain intact, use anhydrous solvents to prevent hydrolysis.
- **Minimize Heat Exposure:** Avoid unnecessary heating of Boc-Pra-OH solutions to prevent thermal degradation. If heating is required, it should be done for the minimum time necessary and at the lowest possible temperature.
- **Inert Atmosphere for Reactions:** For reactions involving the propargyl group where sensitivity to oxidation is a concern, it is advisable to perform the reaction under an inert atmosphere.

Part 4: Analytical Methodologies for Stability Assessment

Overview of Stability-Indicating Methods

A stability-indicating analytical method is a validated quantitative analytical procedure that can detect changes in the quality of a drug substance or drug product over time.^{[4][8]} Such a method must be able to accurately measure the active ingredient and resolve it from its degradation products and any process-related impurities.^{[2][4]} High-performance liquid chromatography (HPLC) is the most widely used technique for developing stability-indicating methods for pharmaceutical compounds.^{[4][8]}

High-Performance Liquid Chromatography (HPLC)

Principle and Utility

Reversed-phase HPLC (RP-HPLC) is an ideal technique for assessing the purity and stability of Boc-Pra-OH. In RP-HPLC, the separation is based on the differential partitioning of the analyte and its impurities between a nonpolar stationary phase (e.g., C18) and a polar mobile phase.^[4] By using a gradient elution, where the composition of the mobile phase is changed over time, it is possible to separate compounds with a wide range of polarities.

Typical Method Parameters

A starting point for developing a stability-indicating RP-HPLC method for Boc-Pra-OH would include:

- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Mobile Phase B: Acetonitrile with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Gradient: A linear gradient from a low percentage of mobile phase B to a high percentage of mobile phase B over a suitable time (e.g., 20-30 minutes).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a low wavelength (e.g., 210-220 nm) to detect the carbamate and carboxylic acid functional groups.

Example Protocol for a Stability-Indicating RP-HPLC Method

The following is a general protocol for the development and validation of a stability-indicating RP-HPLC method for Boc-Pra-OH.

Objective: To develop a validated RP-HPLC method capable of separating Boc-Pra-OH from its potential degradation products generated under forced degradation conditions.

Materials:

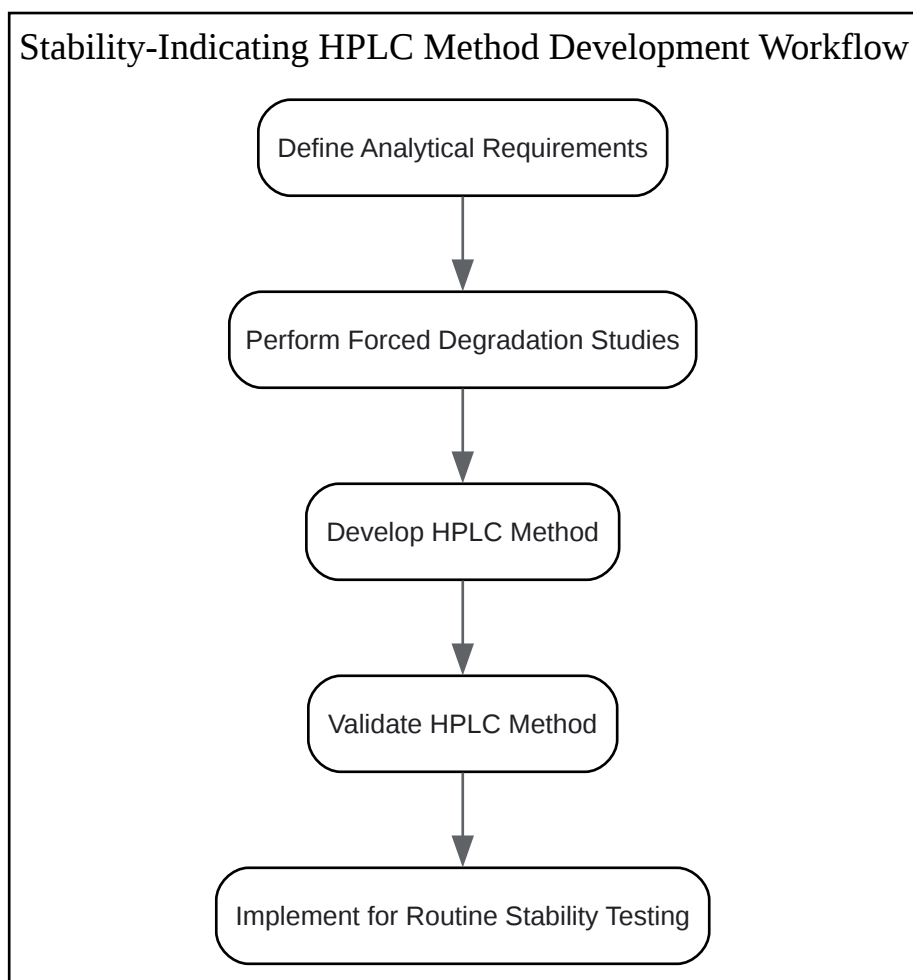
- Boc-Pra-OH reference standard
- HPLC grade acetonitrile and water
- Trifluoroacetic acid (TFA)
- Forced degradation samples of Boc-Pra-OH (acid, base, oxidative, thermal, and photolytic stress)

Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and UV detector.

Procedure:

- Method Development:
 - Prepare a solution of the Boc-Pra-OH reference standard in the initial mobile phase composition.
 - Inject the standard and optimize the gradient elution profile to obtain a sharp, symmetrical peak for Boc-Pra-OH with a reasonable retention time.
 - Inject the forced degradation samples and adjust the gradient to achieve baseline separation of the parent peak from all degradation product peaks.
- Method Validation (according to ICH Q2(R1) guidelines):
 - Specificity: Demonstrate that the method can unequivocally assess the analyte in the presence of its degradation products.
 - Linearity: Establish a linear relationship between the peak area and the concentration of Boc-Pra-OH over a defined range.
 - Accuracy: Determine the closeness of the measured value to the true value by performing recovery studies.
 - Precision: Assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample (repeatability and intermediate precision).
 - Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of the analyte that can be reliably detected and quantified.
 - Robustness: Evaluate the method's capacity to remain unaffected by small, deliberate variations in method parameters.



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Caption: Workflow for developing a stability-indicating HPLC method.

Other Relevant Analytical Techniques

- **Mass Spectrometry (MS):** LC-MS is a powerful tool for the identification and structural characterization of degradation products. By coupling the HPLC to a mass spectrometer, the mass-to-charge ratio of each eluting peak can be determined, providing valuable information for identifying unknown impurities.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy is indispensable for the unambiguous structural elucidation of isolated degradation products. ^1H and ^{13}C NMR can provide detailed information about the chemical structure of the degradation products.

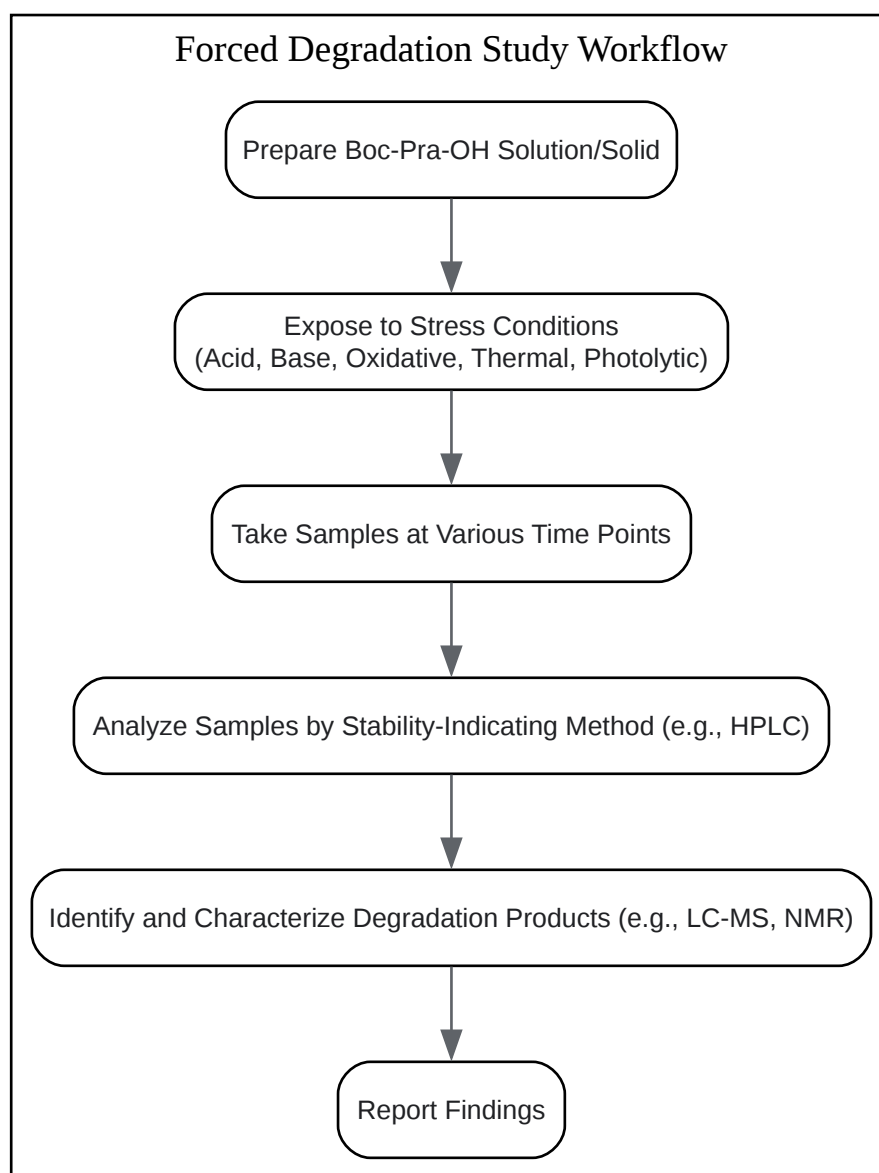
- Thin-Layer Chromatography (TLC): TLC is a simple, rapid, and cost-effective technique for qualitatively monitoring the progress of forced degradation studies. It can provide a quick visual assessment of the formation of degradation products.

Part 5: Data Presentation and Visualization

Summary of Boc-Pra-OH Stability

Stress Condition	Expected Stability	Primary Degradation Product(s)	Recommended Analytical Technique
Acidic (e.g., 0.1 M HCl)	Labile	H-Pra-OH	RP-HPLC, LC-MS
Basic (e.g., 0.1 M NaOH)	Generally Stable	Minimal degradation; potential side chain reactions under harsh conditions	RP-HPLC, LC-MS
Oxidative (e.g., 3% H ₂ O ₂)	Potentially Labile	Oxidized forms of the propargyl side chain	RP-HPLC, LC-MS, NMR
Thermal (e.g., >100 °C)	Labile at high temperatures	H-Pra-OH (from thermal deprotection)	RP-HPLC, LC-MS
Photolytic (ICH Q1B)	Expected to be Stable	Minimal degradation expected	RP-HPLC

Diagrams and Workflows



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Caption: A general workflow for conducting a forced degradation study.

Part 6: Conclusion

Summary of Key Findings

Boc-Pra-OH is a stable compound under standard storage and handling conditions. The primary liability of the molecule is the acid-catalyzed cleavage of the Boc protecting group, a reaction that is fundamental to its utility in peptide synthesis. The propargyl side chain is

generally robust, though it may be susceptible to oxidation under certain conditions. A comprehensive understanding of these stability characteristics is essential for the successful application of Boc-Pra-OH in research and drug development.

Future Perspectives

While this guide provides a thorough overview of the stability of Boc-Pra-OH based on established chemical principles and available data, further studies would be beneficial. Detailed kinetic studies of the degradation of Boc-Pra-OH under various pH and temperature conditions would provide valuable quantitative data for predicting its shelf-life and for optimizing reaction conditions. Furthermore, the isolation and definitive structural elucidation of degradation products formed under oxidative stress would provide a more complete picture of its degradation profile.

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